

Solubility Profile of Dolutegravir-d6: A Technical Guide

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Compound of Interest

Compound Name: *Dolutegravir-d6*

Cat. No.: *B15144402*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Dolutegravir-d6** in various solvents. The data presented herein is essential for researchers and professionals involved in the development and formulation of therapeutic agents.

Disclaimer: Quantitative solubility data for **Dolutegravir-d6** is not readily available in published literature. The data presented in this guide is for the non-deuterated form, Dolutegravir, and should be considered an approximation for **Dolutegravir-d6**. The isotopic substitution of hydrogen with deuterium is generally expected to have a minimal impact on solubility.

Quantitative Solubility Data

The following table summarizes the known solubility of Dolutegravir in different solvents. This information is critical for the preparation of stock solutions and formulations for preclinical and clinical studies.

Solvent	Solubility (mg/mL)	Description
Dimethyl Sulfoxide (DMSO)	2.5[1] and 83[2]	Soluble[1]
Dimethylformamide (DMF)	5[1]	Soluble[1]
Methanol	-	Freely Soluble[3]
Acetonitrile	-	Soluble[3]
Ethanol	-	Slightly Soluble[1]
Water	-	Slightly Soluble[3]
1:4 solution of DMF:PBS (pH 7.2)	~0.20[1]	Sparingly Soluble in aqueous buffers[1]

Experimental Protocols: Equilibrium Solubility Determination (Shake-Flask Method)

The determination of equilibrium solubility is a fundamental aspect of pre-formulation studies. The shake-flask method is a widely accepted and reliable technique for this purpose.

Objective: To determine the saturation solubility of **Dolutegravir-d6** in a given solvent at a specific temperature.

Materials:

- **Dolutegravir-d6** (crystalline solid)
- Solvent of interest (e.g., DMSO, water, buffer)
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator with temperature control
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)

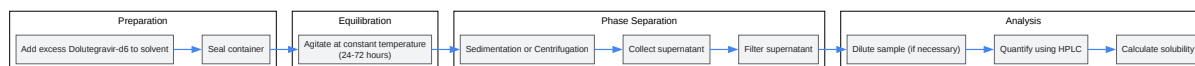
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for quantification

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **Dolutegravir-d6** to a known volume of the solvent in a sealed vial. The excess solid should be visually apparent.
- Equilibration: Place the vials on an orbital shaker in a temperature-controlled environment (e.g., 25°C or 37°C). Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the samples to stand undisturbed to permit the sedimentation of undissolved solid. Alternatively, centrifugation can be used to facilitate the separation of the solid and liquid phases.
- Sampling: Carefully withdraw an aliquot of the clear supernatant.
- Filtration: Immediately filter the aliquot using a chemically compatible syringe filter (e.g., 0.22 µm) to remove any remaining solid particles.
- Dilution: If necessary, dilute the filtered sample with a suitable solvent to bring the concentration within the linear range of the analytical method.
- Quantification: Analyze the concentration of **Dolutegravir-d6** in the diluted sample using a validated analytical method, such as HPLC.
- Calculation: Calculate the solubility of **Dolutegravir-d6** in the solvent, taking into account any dilution factors.

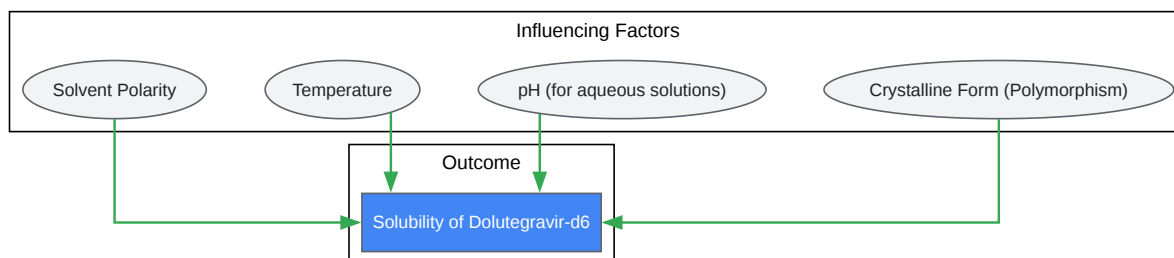
Visualizing Experimental and Logical Workflows

To further clarify the processes involved in solubility determination and the factors influencing it, the following diagrams are provided.



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Caption: Experimental workflow for determining the equilibrium solubility of **Dolutegravir-d6**.



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Caption: Key factors influencing the solubility of **Dolutegravir-d6**.

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